

Application Notes and Protocols for 5-Bromo-N-ethylnicotinamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-N-ethylnicotinamide

Cat. No.: B064916

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and potential applications of **5-Bromo-N-ethylnicotinamide**. The information is intended to ensure laboratory safety and proper use of this compound in a research environment.

Section 1: Compound Information

5-Bromo-N-ethylnicotinamide is a halogenated pyridine derivative containing an N-alkylated amide group. This chemical structure makes it a compound of interest in medicinal chemistry and organic synthesis. The bromine atom at the 5-position can serve as a site for further functionalization, while the N-ethyl group can influence its physicochemical properties and biological activity.^[1]

1.1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Bromo-N-ethylnicotinamide** is presented below. This data is essential for its proper handling and use in experimental setups.

Property	Value	Source
CAS Number	173999-48-9	[2] [3] [4]
Molecular Formula	C ₈ H ₉ BrN ₂ O	[3] [4]
Molecular Weight	229.07 g/mol	[3] [4]
Density (calculated)	1.471 g/cm ³	[3]
Boiling Point (calculated)	343.92°C at 760 mmHg	[3]
Flash Point (calculated)	161.798°C	[3]
Refractive Index (calculated)	1.559	[3]
Topological Polar Surface Area (TPSA)	41.99 Å ²	[4]
logP (calculated)	1.5938	[4]

Section 2: Safety, Handling, and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

2.1: Safety Precautions and Personal Protective Equipment (PPE)

5-Bromo-N-ethylnicotinamide should be handled in a well-ventilated area.[\[5\]](#)[\[6\]](#) It is crucial to avoid the formation of dust and aerosols.[\[6\]](#)

Hazard Statements:

- H302: Harmful if swallowed[\[4\]](#)
- H315: Causes skin irritation[\[4\]](#)
- H319: Causes serious eye irritation[\[4\]](#)
- H335: May cause respiratory irritation[\[4\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.
- Skin Protection: Wear impervious, flame-retardant clothing and chemical-impermeable gloves.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

2.2: Storage Procedures

Store the container tightly closed in a dry, well-ventilated place.^[6] For long-term storage, a temperature of 4°C is recommended.^[4]

2.3: Accidental Release and First Aid Measures

Accidental Release: In case of a spill, prevent further leakage if it is safe to do so.^[5] Do not let the chemical enter drains.^[5] Collect the spillage and arrange for disposal in suitable, closed containers.^[5] Use spark-proof tools and explosion-proof equipment.^[5]

First Aid:

- After Inhalation: Move the person into fresh air.
- After Skin Contact: Immediately wash off with soap and plenty of water.^[5]
- After Eye Contact: Rinse with pure water for at least 15 minutes.^[5]
- After Ingestion: Rinse mouth with water. Do not induce vomiting.^[5]

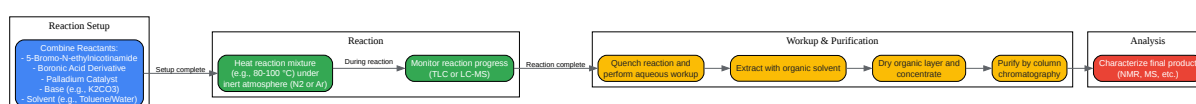
In all cases of exposure, consult a doctor.^[5]

Section 3: Experimental Protocols

While specific detailed experimental protocols for **5-Bromo-N-ethylnicotinamide** are not widely available in the public domain, its structural features suggest its use in synthetic chemistry. Below is a generalized workflow for a potential application in a cross-coupling reaction, a common synthetic route for such compounds.

3.1: General Workflow for a Suzuki Cross-Coupling Reaction

This protocol outlines a general procedure for using **5-Bromo-N-ethylnicotinamide** as a substrate in a Suzuki cross-coupling reaction to introduce a new carbon-carbon bond at the bromine position.



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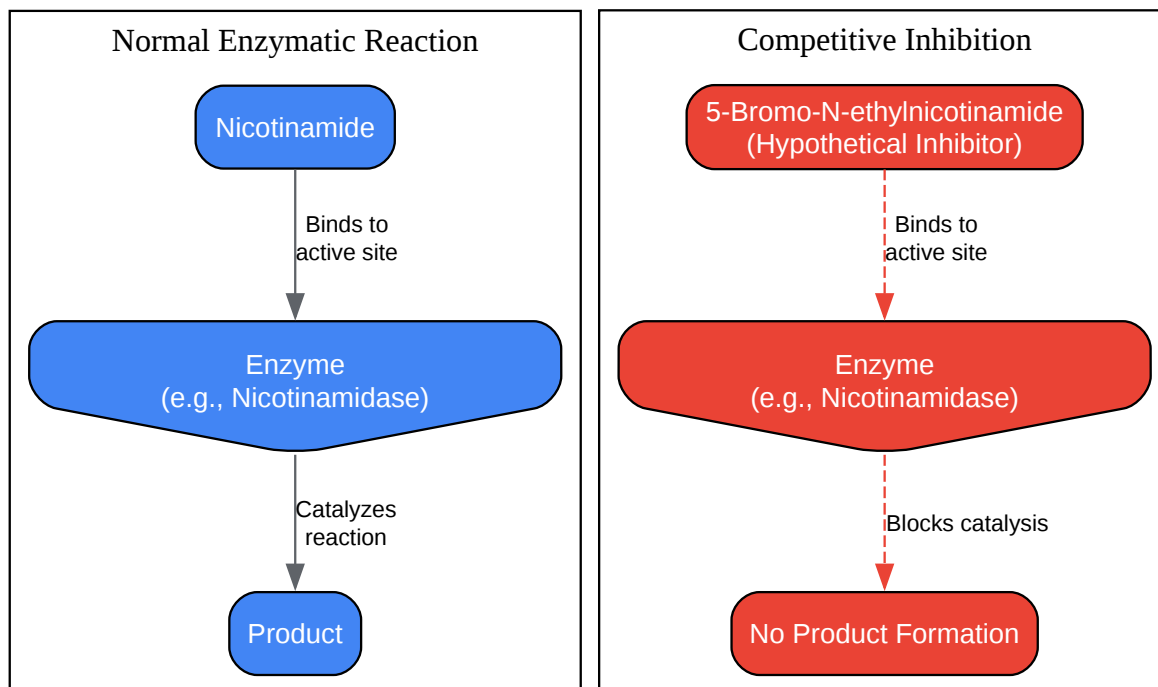
Figure 1. General workflow for a Suzuki cross-coupling reaction involving **5-Bromo-N-ethylnicotinamide**.

Section 4: Potential Signaling Pathway Interactions

The structural similarity of nicotinamide derivatives to endogenous molecules suggests they may interact with various biological pathways. While specific pathways for **5-Bromo-N-ethylnicotinamide** are not yet elucidated, a hypothetical interaction based on related compounds could involve enzymes that utilize nicotinamide as a substrate.

4.1: Hypothetical Inhibition of a Nicotinamide-Utilizing Enzyme

This diagram illustrates a hypothetical mechanism where a nicotinamide derivative, such as **5-Bromo-N-ethylnicotinamide**, acts as a competitive inhibitor of an enzyme that would normally process nicotinamide.



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Figure 2. Hypothetical competitive inhibition of a nicotinamide-utilizing enzyme by **5-Bromo-N-ethylnicotinamide**.

Section 5: Conclusion

5-Bromo-N-ethylnicotinamide is a valuable research chemical with potential applications in synthetic chemistry and drug discovery. Adherence to the safety and handling procedures outlined in this document is paramount for ensuring a safe laboratory environment. The provided experimental workflow and hypothetical pathway are intended to serve as a starting point for researchers working with this compound. Further investigation is needed to fully characterize its biological activities and potential therapeutic applications.

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